5-Chloro-2-Cyano-3-Nitropyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*5-Chloro-2-Cyano-3-Nitropyridine*
CAS No.:	*181123-11-5*
Cat. No.:	*B063793*

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An In-depth Guide to the Physicochemical Properties, Predicted Spectroscopic Data, and Synthesis of a Versatile Pyridine Derivative for Drug Discovery and Chemical Synthesis.

Introduction

5-Chloro-2-Cyano-3-Nitropyridine is a highly functionalized pyridine derivative of significant interest to researchers in medicinal chemistry, drug development, and materials science. Its unique arrangement of electron-withdrawing groups—a chloro, a cyano, and a nitro group—on the pyridine ring makes it a versatile building block for the synthesis of more complex molecules. The electron-deficient nature of the pyridine ring enhances its reactivity towards nucleophilic substitution, and the cyano and nitro groups offer multiple avenues for chemical transformation. This guide provides a comprehensive overview of the available and predicted data for **5-Chloro-2-Cyano-3-Nitropyridine**, a proposed synthetic route, and detailed experimental protocols for its characterization.

Physicochemical Properties

The fundamental physicochemical properties of **5-Chloro-2-Cyano-3-Nitropyridine** are summarized below. This data is essential for its handling, characterization, and use in synthetic

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applications.

Property	Value	Source
Molecular Formula	$C_6H_2ClN_3O_2$	PubChem
Molecular Weight	183.55 g/mol	PubChem
CAS Number	181123-11-5	PubChem
IUPAC Name	5-chloro-3-nitropyridine-2-carbonitrile	PubChem
Predicted Boiling Point	338.9±40.0 °C (at 760 mmHg)	Chemspider
Predicted Density	1.6±0.1 g/cm³	Chemspider
Predicted pKa	-4.4	Chemspider

Predicted Spectroscopic Data

Due to the limited availability of experimental spectroscopic data in public databases, this section provides predicted data based on computational models and the analysis of characteristic functional group frequencies. This information serves as a valuable reference for researchers in the synthesis and characterization of this compound.

Predicted ^{1}H and ^{13}C NMR Data

The following tables outline the predicted chemical shifts for the protons and carbon atoms of **5-Chloro-2-Cyano-3-Nitropyridine**. These predictions are based on established NMR prediction algorithms and provide an expected spectral profile.

Table 1: Predicted ^{1}H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
~ 9.1	d	H-6
~ 8.6	d	H-4

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Solvent: $CDCl_3$. The protons on the pyridine ring are expected to appear at high chemical shifts due to the deshielding effect of the electron-withdrawing substituents and the aromatic ring current.

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~ 155	C-6
~ 148	C-5
~ 142	C-3
~ 135	C-4
~ 120	C-2
~ 114	-CN

Solvent: $CDCl_3$. The carbon atoms of the pyridine ring and the cyano group are assigned based on their expected electronic environments.

Predicted FT-IR and Mass Spectrometry Data

The predicted infrared absorption bands and a plausible mass spectrometry fragmentation pattern are presented below.

Table 3: Predicted FT-IR Spectral Data

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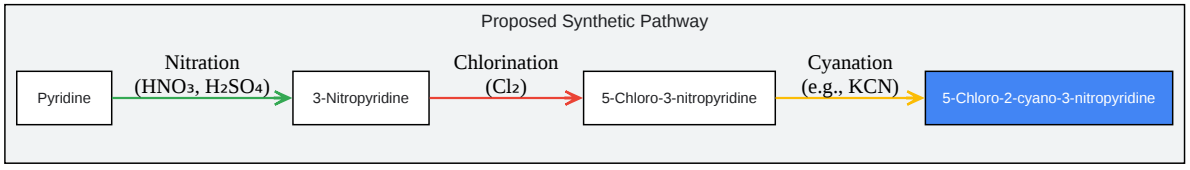
Wavenumber (cm^{-1})	Functional Group Assignment
2230 - 2210	C≡N stretch
1550 - 1530	Asymmetric NO_2 stretch
1360 - 1340	Symmetric NO_2 stretch
1600 - 1450	C=C and C=N stretching vibrations of the pyridine ring
850 - 750	C-Cl stretch

Table 4: Predicted Mass Spectrometry Fragmentation

m/z Value	Proposed Fragment Ion
183/185	$[M]^+$ (Molecular ion with $^{35}Cl/^{37}Cl$ isotopes)
153/155	$[M - NO]^+$
137/139	$[M - NO_2]^+$
111	$[M - NO_2 - CN]^+$
76	$[C_4H_2N]^+$ (Fragment of the pyridine ring)

Proposed Synthesis and Experimental Protocols

A plausible synthetic pathway for **5-Chloro-2-Cyano-3-Nitropyridine** can be designed based on established methodologies for the functionalization of pyridine rings. A general overview of this proposed synthesis is provided below, followed by detailed experimental protocols.



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A proposed multi-step synthesis of **5-Chloro-2-Cyano-3-Nitropyridine**.

Detailed Experimental Protocols for Synthesis

Step 1: Nitration of Pyridine to 3-Nitropyridine

- To a stirred mixture of concentrated sulfuric acid (100 mL), add pyridine (20 g, 0.25 mol) dropwise while maintaining the temperature below 10 °C using an ice bath.
- After the addition is complete, add fuming nitric acid (30 mL) dropwise to the mixture, ensuring the temperature does not exceed 30 °C.
- Heat the reaction mixture to 90 °C and maintain for 4 hours.
- Cool the mixture to room temperature and pour it carefully onto crushed ice (500 g).
- Neutralize the solution with a saturated aqueous solution of sodium carbonate until the pH is approximately 8.
- Extract the product with dichloromethane (3 x 100 mL).
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 3-nitropyridine.

Step 2: Chlorination of 3-Nitropyridine to 5-Chloro-3-nitropyridine

- In a suitable reactor, dissolve 3-nitropyridine (10 g, 0.08 mol) in a suitable solvent such as carbon tetrachloride (100 mL).
- Bubble chlorine gas through the solution at a controlled rate while irradiating with UV light.
- Monitor the reaction progress by gas chromatography (GC).
- Once the reaction is complete, purge the system with nitrogen to remove excess chlorine.
- Wash the reaction mixture with a 10% aqueous solution of sodium bisulfite, followed by water.

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- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by distillation to obtain 5-chloro-3-nitropyridine.

Step 3: Cyanation of 5-Chloro-3-nitropyridine

- In a round-bottom flask, dissolve 5-chloro-3-nitropyridine (5 g, 0.03 mol) in a polar aprotic solvent such as dimethylformamide (DMF, 50 mL).
- Add potassium cyanide (2.5 g, 0.038 mol) to the solution.
- Heat the reaction mixture to 80 °C and stir for 6 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture and pour it into ice water (200 mL).
- Collect the precipitated product by filtration and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure **5-Chloro-2-Cyano-3-Nitropyridine**.

Experimental Protocols for Spectroscopic Characterization

The following are generalized protocols for the spectroscopic analysis of the synthesized **5-Chloro-2-Cyano-3-Nitropyridine**.

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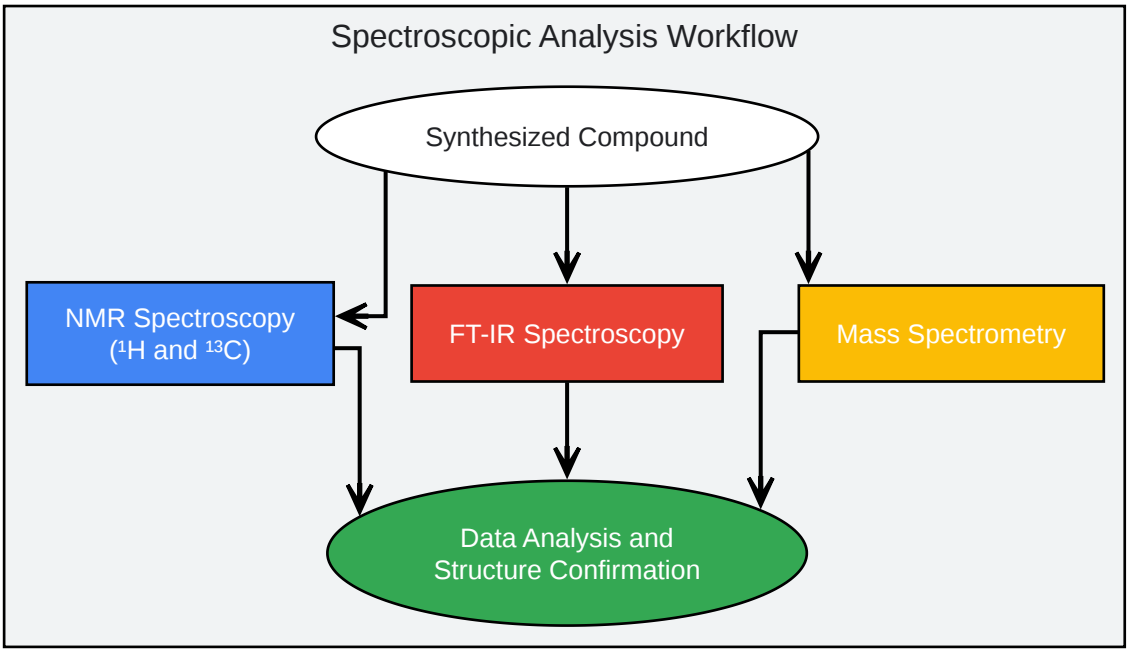

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A general workflow for the spectroscopic characterization of a synthesized compound.

^{1}H and ^{13}C NMR Spectroscopy

- Prepare a sample by dissolving 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.
- Acquire the ^{1}H NMR spectrum using a 400 MHz or higher field spectrometer.
- Acquire the ^{13}C NMR spectrum on the same instrument, using a sufficient number of scans to obtain a good signal-to-noise ratio.
- Process the spectra, including Fourier transformation, phase correction, and baseline correction.
- Integrate the ^{1}H signals and reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

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FT-IR Spectroscopy

- Obtain a background spectrum of the empty sample compartment.
- Prepare the sample as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr).
- Place the sample in the spectrometer and acquire the infrared spectrum over a range of 4000-400 cm^{-1}.
- Label the significant peaks corresponding to the functional groups present in the molecule.

Mass Spectrometry

- Dissolve a small amount of the sample (approx. 1 mg/mL) in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Introduce the sample into the mass spectrometer via a suitable ionization method, such as electrospray ionization (ESI) or electron impact (EI).
- Acquire the mass spectrum over an appropriate m/z range.
- Analyze the molecular ion peak and the fragmentation pattern to confirm the molecular weight and structural features of the compound.

Potential Applications in Drug Discovery

Substituted pyridines are a cornerstone in medicinal chemistry, appearing in numerous approved drugs. The unique electronic and steric properties of **5-Chloro-2-Cyano-3-Nitropyridine** make it an attractive scaffold for the development of novel therapeutic agents. The chloro, cyano, and nitro groups can be strategically modified to explore the chemical space around the pyridine core, enabling the optimization of pharmacological properties such as potency, selectivity, and pharmacokinetic profiles.

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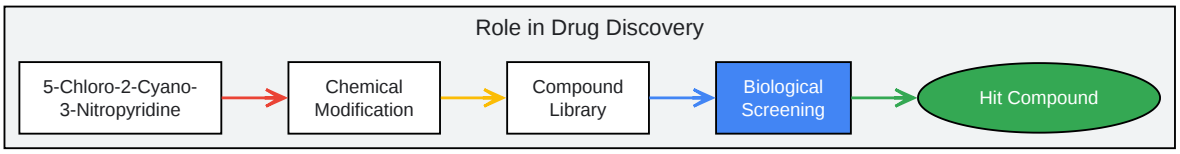

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A logical workflow illustrating the use of a chemical scaffold in drug discovery.

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